

# Application Notes and Protocols: 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

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## Compound of Interest

Compound Name: 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

Cat. No.: B125689

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This document provides detailed application notes and protocols for the use of **1-(methoxymethyl)-4-(trifluoromethyl)benzene** in organic synthesis. This versatile reagent serves as a key building block for introducing the 4-(trifluoromethyl)benzyl moiety into a variety of molecular scaffolds, a common strategy in medicinal chemistry to enhance metabolic stability and binding affinity.<sup>[1][2]</sup>

## Introduction to 1-(Methoxymethyl)-4-(trifluoromethyl)benzene

**1-(Methoxymethyl)-4-(trifluoromethyl)benzene** is a fluorinated organic compound with the chemical formula  $C_9H_9F_3O$ .<sup>[3]</sup> While not as commonly documented as other trifluoromethylated reagents, its structure offers unique synthetic utility. The methoxymethyl ether acts as a stable protecting group for the benzylic alcohol, which can be deprotected under specific conditions to liberate the reactive benzyl alcohol or converted to other functional groups. The presence of the trifluoromethyl group at the para position significantly influences the electronic properties of the benzene ring, making it a valuable synthon in the development of pharmaceuticals and agrochemicals.<sup>[1][2]</sup>

Chemical Structure:

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## References

- 1. The Role of Trifluoromethyl and Trifluoromethoxy Groups in Medicinal Chemistry: Implications for Drug Design [mdpi.com]
- 2. jelsciences.com [jelsciences.com]
- 3. 1-(Methoxymethyl)-4-(trifluoromethyl)benzene | C<sub>9</sub>H<sub>9</sub>F<sub>3</sub>O | CID 5324700 - PubChem [pubchem.ncbi.nlm.nih.gov]
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